

# isomers of methylchrysene and their structures

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## Compound of Interest

Compound Name: **6-Methylchrysene**

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An In-depth Technical Guide to the Isomers of Methylchrysene and Their Structures

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the isomers of methylchrysene, focusing on their structures, physicochemical properties, biological activities, and relevant experimental methodologies. Methylchrysenes are a group of polycyclic aromatic hydrocarbons (PAHs) that are of significant interest due to their presence in environmental pollutants and their varying carcinogenic potential.

## Structures of Methylchrysene Isomers

Chrysene is a polycyclic aromatic hydrocarbon with the chemical formula  $C_{18}H_{12}$ .

Methylchrysene isomers are formed by the substitution of one hydrogen atom with a methyl group at different positions on the chrysene backbone. There are six possible isomers of methylchrysene: 1-methylchrysene, 2-methylchrysene, 3-methylchrysene, 4-methylchrysene, 5-methylchrysene, and **6-methylchrysene**. The numbering of the carbon atoms in the chrysene molecule dictates the nomenclature of these isomers.

The structures of the six methylchrysene isomers are as follows:

- 1-Methylchrysene: The methyl group is attached to the carbon at position 1.
- 2-Methylchrysene: The methyl group is attached to the carbon at position 2.
- 3-Methylchrysene: The methyl group is attached to the carbon at position 3.

- 4-Methylchrysene: The methyl group is attached to the carbon at position 4.
- 5-Methylchrysene: The methyl group is attached to the carbon at position 5.
- **6-Methylchrysene:** The methyl group is attached to the carbon at position 6.

## Physicochemical Properties of Methylchrysene Isomers

The physicochemical properties of methylchrysene isomers are crucial for their analysis, separation, and understanding their environmental fate and biological interactions. The following table summarizes key quantitative data for some of the isomers.

Isomer	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Vapor Pressure (mmHg)	Appearance
1-Methylchrysene	C <sub>19</sub> H <sub>14</sub>	242.32	Not specified	Not specified	Not specified
2-Methylchrysene	C <sub>19</sub> H <sub>14</sub>	242.32	Not specified	Not specified	Not specified
3-Methylchrysene	C <sub>19</sub> H <sub>14</sub>	242.32	Not specified	Not specified	Not specified
4-Methylchrysene	C <sub>19</sub> H <sub>14</sub>	242.32	Not specified	Not specified	Not specified
5-Methylchrysene	C <sub>19</sub> H <sub>14</sub>	242.32[1]	117.5[1]	0.00000025[1] [2]	Purple crystals[1]
6-Methylchrysene	C <sub>19</sub> H <sub>14</sub>	242.32	Not specified	Not specified	Not specified

## Carcinogenic and Mutagenic Activity

The carcinogenicity of methylchrysene isomers varies significantly with the position of the methyl group. 5-Methylchrysene is a potent carcinogen, while other isomers exhibit weaker or no carcinogenic activity. The mutagenic potential of these isomers, often assessed using the Ames test, also shows this structure-activity relationship.

Isomer	Tumor Initiating Activity on Mouse Skin	Carcinogenicity	Mutagenicity (Ames Test)
1-Methylchrysene	Moderate	Weak or inactive	Not specified
2-Methylchrysene	Moderate	Weak or inactive	Not specified
3-Methylchrysene	Strong	Weak or inactive	Not specified
4-Methylchrysene	Moderate	Weak or inactive	Not specified
5-Methylchrysene	Strong	Strong	Mutagenic
6-Methylchrysene	Strong	Weak or inactive	Non-mutagenic diol-epoxides

## Experimental Protocols

### Synthesis of Methylchrysene Isomers

A common method for the synthesis of specific methylchrysene isomers is through photochemical cyclization, often referred to as the Mallory reaction. This process typically involves the following steps:

- **Synthesis of Stilbene Analogs:** The precursor stilbenoids are often prepared via a Wittig reaction. For example, a substituted benzaldehyde is reacted with a naphthalenylmethylphosphonium salt in the presence of a base.
- **Photochemical Cyclization:** The synthesized stilbenoid is dissolved in a suitable solvent (e.g., cyclohexane) and irradiated with a high-pressure mercury lamp. An oxidizing agent, such as iodine, is often used to facilitate the cyclization and aromatization to form the chrysene skeleton.
- **Purification:** The resulting methylchrysene isomer is then purified using techniques like flash chromatography.

For instance, 1-, 3-, and **6-methylchrysene** have been synthesized with yields of 82-88% using photochemical cyclization with stoichiometric amounts of iodine. The synthesis of 2-

methylchrysene has been achieved with a 72% yield through a regioselective photochemical cyclization involving the elimination of an ortho-methoxy group.

## Separation of Methylchrysene Isomers

The separation of methylchrysene isomers from complex mixtures, such as those found in crude oil or environmental samples, is challenging due to their similar physicochemical properties. High-performance liquid chromatography (HPLC) and gas chromatography (GC) are the primary analytical techniques employed.

High-Performance Liquid Chromatography (HPLC):

- Column: A Phenyl-Hexyl column is often preferred over a standard C18 column. The phenyl groups in the stationary phase provide  $\pi$ - $\pi$  interactions with the aromatic rings of the chrysene isomers, leading to improved selectivity.
- Mobile Phase: A gradient of methanol and water is commonly used. Methanol can enhance the  $\pi$ - $\pi$  interactions, improving resolution.
- Sample Preparation: Samples are dissolved in methanol or acetonitrile, diluted, and filtered before injection.
- System Equilibration: The HPLC system is equilibrated with the initial mobile phase composition until a stable baseline is achieved.

Gas Chromatography (GC):

- Column: High-efficiency capillary columns are used to separate isomers.
- Detection: Mass spectrometry (MS) is often coupled with GC (GC-MS) for the identification and quantification of isomers based on their mass spectra and retention times.

## Biological Assays for Carcinogenicity and Mutagenicity

Mouse Skin Initiation-Promotion Assay:

This *in vivo* assay is a standard method for evaluating the carcinogenic potential of chemical compounds.

- Initiation: A single dose of the test compound (a methylchrysene isomer) is applied to the skin of mice.
- Promotion: This is followed by repeated applications of a tumor promoter.
- Observation: The mice are monitored over time, and the number and incidence of tumors are recorded.

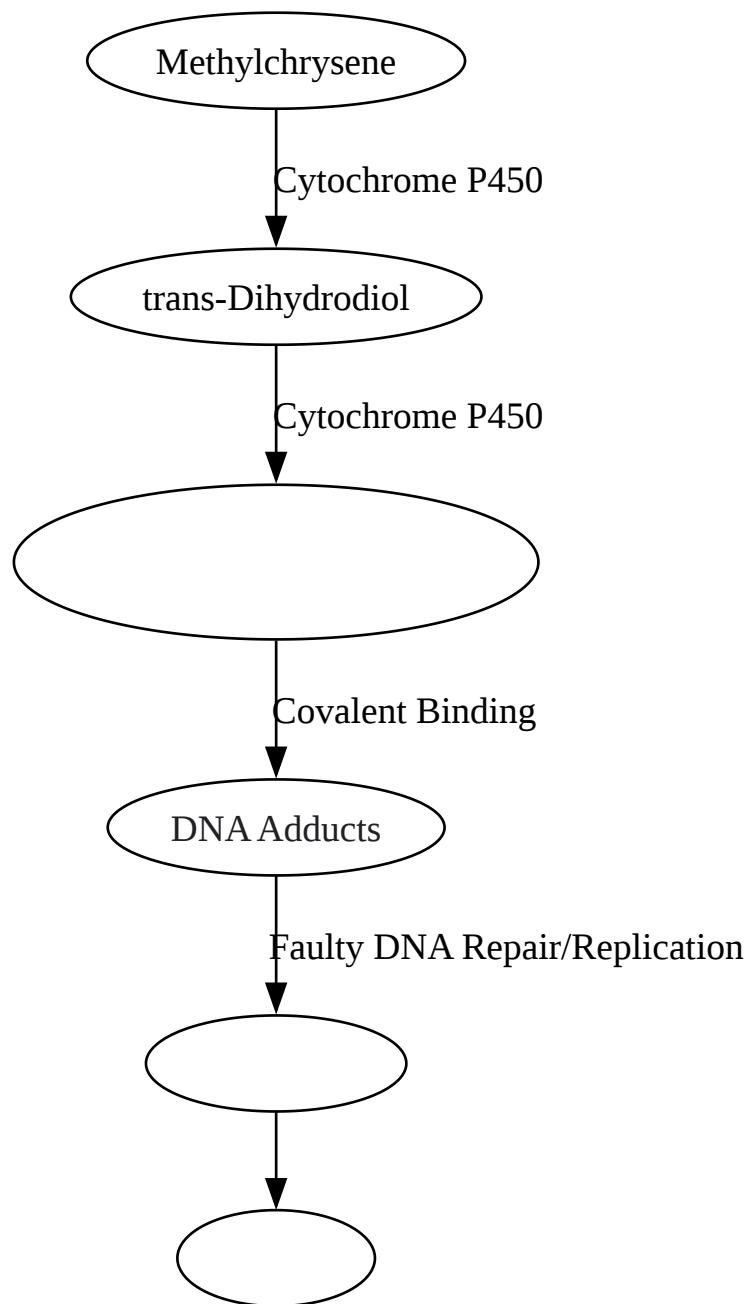
#### Ames Test (Bacterial Reverse Mutation Assay):

The Ames test is a widely used in vitro method to assess the mutagenic potential of chemicals.

- Bacterial Strain: The test utilizes specific strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot synthesize their own histidine and require it for growth).
- Exposure: The bacteria are exposed to the test compound, with and without metabolic activation (typically using a rat liver extract, S9 mix).
- Reversion: The assay measures the frequency of reverse mutations that restore the ability of the bacteria to synthesize histidine, allowing them to grow on a histidine-deficient medium. An increase in the number of revertant colonies indicates that the compound is mutagenic.

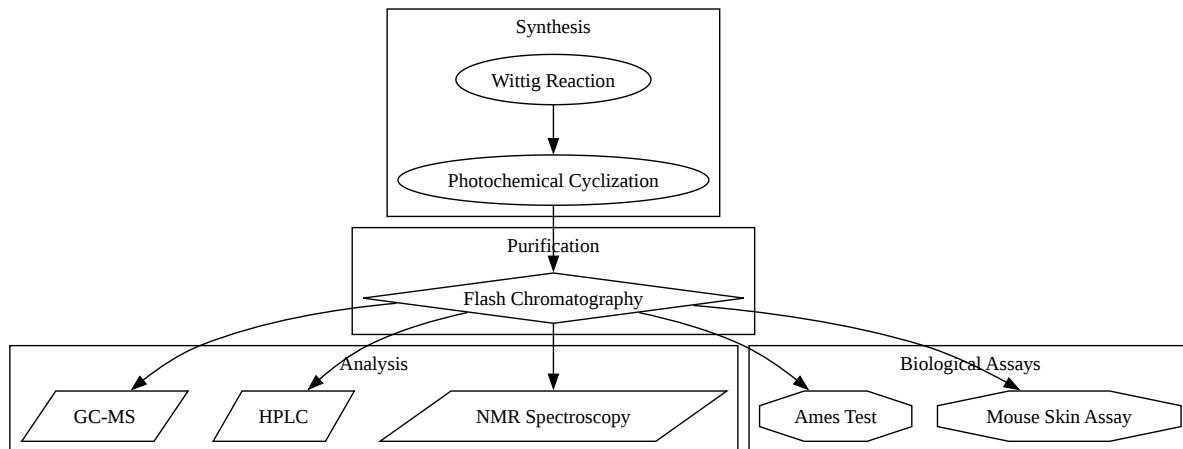
## Metabolic Activation of Methylchrysene

The carcinogenicity of many PAHs, including methylchrysene, is not due to the parent compound itself but rather to its metabolic activation into reactive intermediates that can bind to DNA, forming adducts that can lead to mutations and cancer. The primary pathway for this activation involves the formation of diol epoxides.

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## Experimental Workflow for Synthesis and Analysis

The following diagram illustrates a typical experimental workflow for the synthesis, purification, and analysis of methylchrysene isomers.



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This guide has provided a detailed overview of the isomers of methylchrysene, covering their structures, properties, biological activities, and key experimental protocols. The significant differences in the carcinogenicity of these isomers highlight the importance of understanding their structure-activity relationships, which is crucial for risk assessment and the development of potential therapeutic interventions.

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## References

- 1. 5-Methylchrysene - Wikipedia [en.wikipedia.org]

- 2. 5-Methylchrysene | C19H14 | CID 19427 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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